

Application Note and Protocol: Preparation of Solvent Green 3 Stock Solutions

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Compound of Interest

Compound Name: Solvent green 3

Cat. No.: B1669087

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Introduction

Solvent Green 3 (C.I. 61565) is an anthraquinone-based dye characterized by its blue-green hue.^[1] It is a lipophilic compound, rendering it insoluble in water but soluble in various organic solvents, oils, and fats.^{[1][2]} In a research context, it is often used for coloring plastics, hydrocarbon-based solvents, waxes, and other non-polar materials.^{[3][4]} Proper preparation of a concentrated stock solution is a critical first step for its accurate and reproducible use in experimental assays.

This document provides a detailed protocol for the preparation of **Solvent Green 3** stock solutions, outlining necessary materials, safety precautions, and storage conditions to ensure solution stability and integrity.

Physicochemical and Solubility Data

Quantitative data for **Solvent Green 3** is summarized below. The choice of solvent is critical; while slightly soluble in common lab solvents like DMSO and ethanol, it exhibits much better solubility in solvents such as chloroform and N,N-Dimethylformamide (DMF).^{[1][5][6]}

Parameter	Value	Reference(s)
Molecular Formula	C ₂₈ H ₂₂ N ₂ O ₂	[1][7][8]
Molecular Weight	418.49 g/mol	[1][7][8][9]
Appearance	Dark green to blue-black powder	[2][4][10]
Water Solubility	Insoluble	[1][2][6]
Organic Solubility (at 20°C)	Chloroform, DMF, Toluene, Benzene	[1][4][6]
Acetone: 0.8 g/L	[11]	
Dichloromethane: 20 g/L	[11]	
Toluene: 20 g/L	[11]	
DMSO: Slightly soluble	[5]	
Ethanol: 0.1 g/L	[11]	

Safety Precautions

Solvent Green 3 may cause skin, eye, and respiratory irritation.[2][12] Adherence to standard laboratory safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical safety goggles, and nitrile gloves when handling the solid powder and resulting solutions.
- Ventilation: Handle the solid powder and concentrated organic solvents exclusively within a certified chemical fume hood to avoid inhalation of dust or vapors.[13]
- Waste Disposal: Dispose of all chemical waste, including unused solutions and contaminated consumables, in accordance with your institution's hazardous waste disposal guidelines.

Experimental Protocol: Stock Solution Preparation

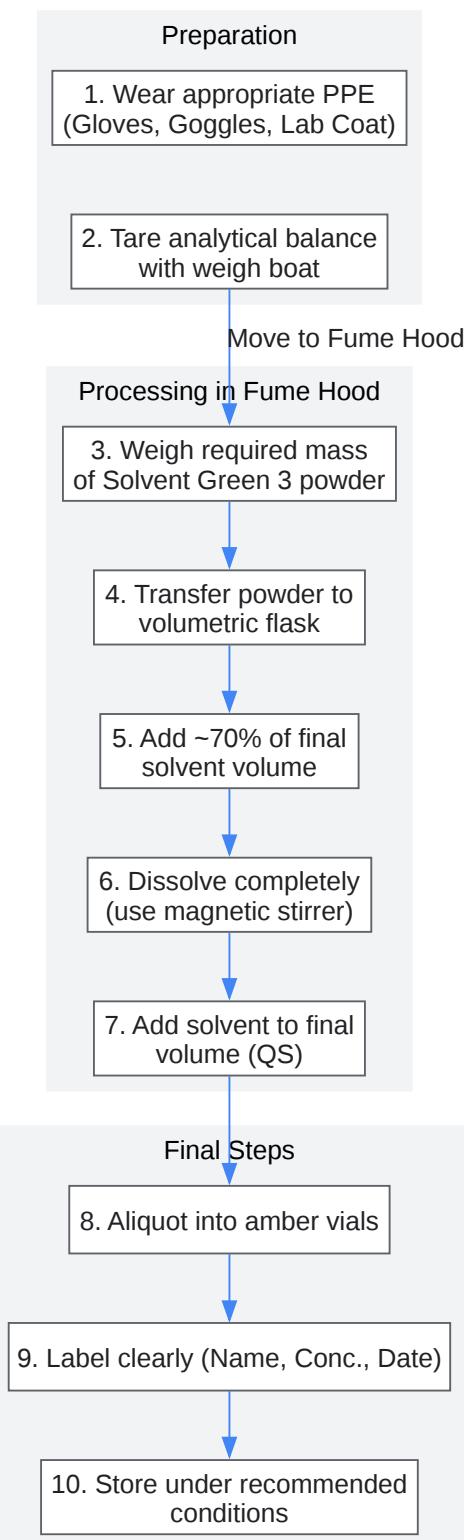
This protocol provides instructions for preparing a stock solution by either mass concentration (mg/mL) or molarity (mM). Chloroform is used as the primary example due to the dye's high solubility.

Required Materials & Equipment

- **Solvent Green 3** powder (CAS 128-80-3)
- Anhydrous Chloroform (or other suitable solvent like DMF)
- Analytical balance
- Spatula
- Weighing paper or boat
- Glass beaker or flask
- Volumetric flask (Class A)
- Magnetic stirrer and stir bar
- Pipettes
- Amber glass vial or polypropylene tube for storage

Workflow Diagram

Workflow for Stock Solution Preparation

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Caption: Step-by-step workflow for preparing a **Solvent Green 3** stock solution.

Step-by-Step Procedure

Example A: Preparing 10 mL of a 10 mg/mL Stock Solution in Chloroform

- Calculate Mass: For a 10 mg/mL solution in a 10 mL volume, you will need: $(10 \text{ mg/mL}) * (10 \text{ mL}) = 100 \text{ mg}$ of **Solvent Green 3**.
- Weighing: In a chemical fume hood, place a weigh boat on the analytical balance and tare. Carefully weigh out 100 mg of **Solvent Green 3** powder.
- Dissolving: Transfer the powder to a 10 mL Class A volumetric flask. Add approximately 7 mL of chloroform. Add a small magnetic stir bar and place the flask on a stir plate until the powder is fully dissolved.
- Final Volume: Once dissolved, carefully add chloroform until the bottom of the meniscus reaches the 10 mL calibration mark (QS).
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.

Example B: Preparing 10 mL of a 10 mM Stock Solution in Chloroform

- Calculate Mass: Using the molecular weight (418.49 g/mol):
 - Moles needed = $(10 \text{ mmol/L}) * (0.010 \text{ L}) = 0.0001 \text{ mol}$
 - Mass needed = $(0.0001 \text{ mol}) * (418.49 \text{ g/mol}) = 0.04185 \text{ g} = 41.85 \text{ mg}$
- Weighing: In a chemical fume hood, place a weigh boat on the analytical balance and tare. Carefully weigh out 41.85 mg of **Solvent Green 3** powder.
- Dissolving & Final Volume: Follow steps 3-5 from Example A, using the weighed 41.85 mg of powder and bringing the final volume to 10 mL with chloroform.

Storage and Stability

Proper storage is essential to maintain the efficacy of the stock solution.

- Container: Store the solution in tightly sealed amber glass vials or tubes to protect it from light.[13]
- Temperature: Store in a cool, dry place.[2][13] For long-term storage (months), refrigeration at 2-8°C is recommended. For very long-term storage, consider aliquoting and storing at -20°C to minimize freeze-thaw cycles.
- Stability: The compound is stable under normal temperatures and pressures.[12] When stored correctly, the solid form has a shelf life of up to 36 months.[3] The stability of the solution is dependent on the solvent, but when protected from light and evaporation, it should remain stable for several months at 2-8°C.

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